

Application Notes and Protocols: (+)-Butaclamol Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: (+)-Butaclamol hydrochloride

Cat. No.: B15549640

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Introduction

(+)-Butaclamol hydrochloride is a potent antipsychotic agent and a highly selective antagonist of the dopamine D2 receptor.[1] Its stereospecific binding makes it an invaluable tool in neuroscience research for studying dopaminergic signaling pathways and for screening potential new antipsychotic drugs.[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **(+)-Butaclamol hydrochloride** stock solutions for various research applications.

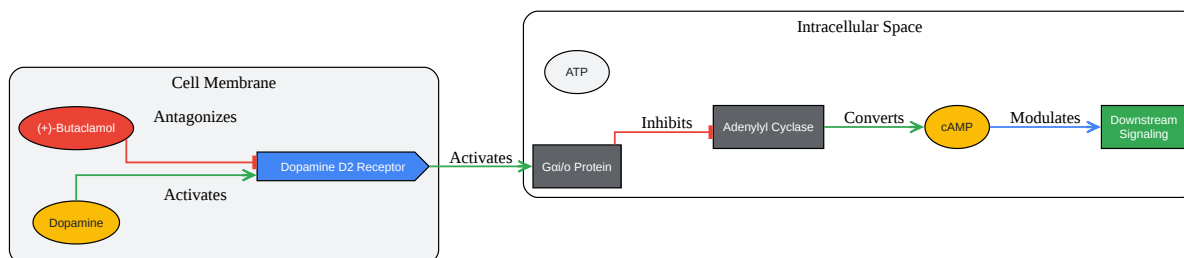
Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **(+)-Butaclamol hydrochloride** is essential for accurate stock solution preparation. Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₁ NO·HCl	[1]
Molecular Weight	397.98 g/mol	[1]
Appearance	White to off-white crystalline powder	
Solubility	- DMSO: Soluble	[1]
- Ethanol: 1 mg/mL	[2]	
- Water: 0.25 mg/mL	[2]	
- Alcohol-water mixtures: More soluble	[2]	
Purity	≥98%	[1]

Mechanism of Action and Signaling Pathway

(+)-Butaclamol acts as a potent antagonist at dopamine D2 receptors. These receptors are G protein-coupled receptors (GPCRs) that, upon activation by dopamine, inhibit the enzyme adenylyl cyclase through an inhibitory G protein (G_{ai/o}). This inhibition leads to a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP). By blocking the D2 receptor, (+)-Butaclamol prevents this dopamine-induced decrease in cAMP levels, thereby modulating downstream signaling cascades.



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Caption: (+)-Butaclamol's antagonistic action on the D2 receptor signaling pathway.

Experimental Protocols

Required Materials

- **(+)-Butaclamol hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile deionized water
- Sterile 100% ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Preparation of a 10 mM DMSO Stock Solution

This is the most common solvent for preparing high-concentration stock solutions.

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **(+)-Butaclamol hydrochloride** using its molecular weight (397.98 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 397.98 \text{ g/mol} * 1000 \text{ mg/g} = 3.98 \text{ mg}$
- Weighing: Carefully weigh out 3.98 mg of **(+)-Butaclamol hydrochloride** powder using an analytical balance.
- Dissolving: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month. For long-term storage, -80°C is recommended.

Preparation of Aqueous and Ethanolic Stock Solutions

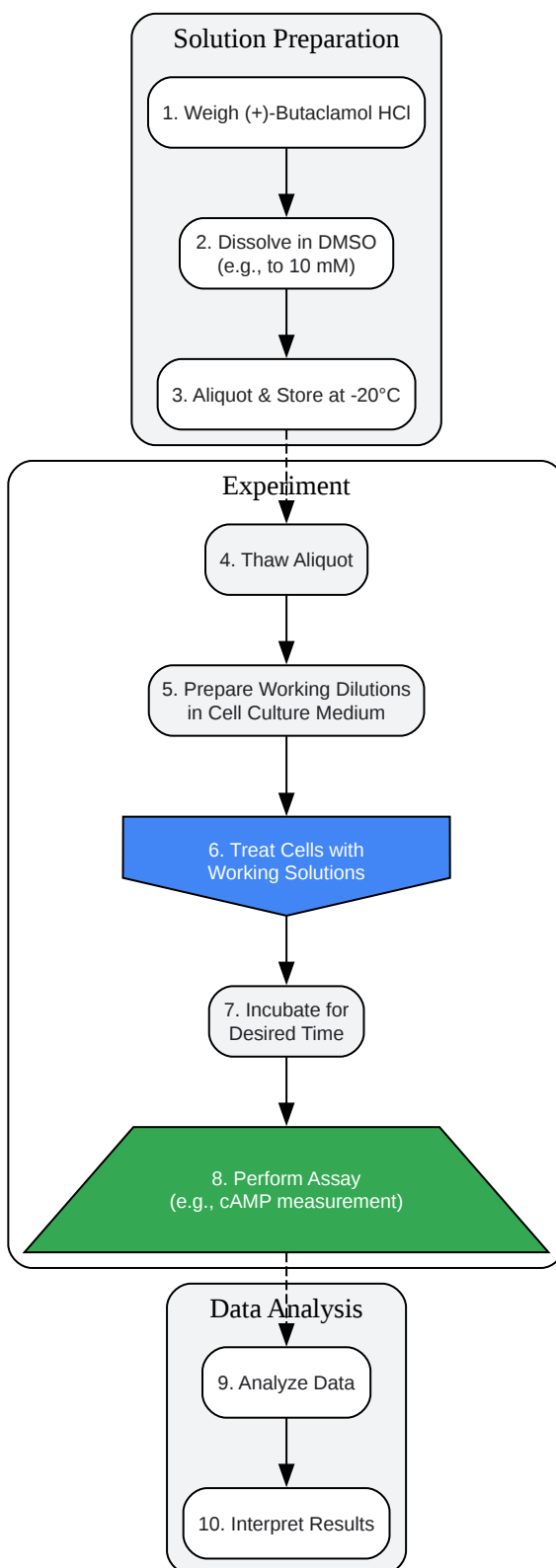
For experiments where DMSO may interfere, aqueous or ethanolic solutions can be prepared, though at lower concentrations.

Solvent	Max Concentration	Protocol
Water	0.25 mg/mL (~0.63 mM)	Weigh the desired amount of powder and add the corresponding volume of sterile deionized water. Vortex thoroughly to dissolve. Fresh preparation is recommended as aqueous solutions may be less stable.
Ethanol	1 mg/mL (~2.51 mM)	Weigh the powder and add the appropriate volume of 100% sterile ethanol. Vortex until fully dissolved. Store at -20°C.
Ethanol/Water Mixture	>1 mg/mL	For higher concentrations, first dissolve the powder in a small volume of ethanol and then dilute with sterile water to the final desired volume and concentration.

Note: Always use sterile techniques and high-purity reagents to avoid contamination of your stock solutions.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for using a **(+)-Butaclamol hydrochloride** stock solution in a cell-based assay.



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Caption: General experimental workflow for using **(+)-Butaclamol hydrochloride**.

Typical Concentration Ranges for Research

The optimal concentration of **(+)-Butaclamol hydrochloride** will vary depending on the specific cell type, experimental conditions, and the desired effect. It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific assay.

Application	Typical Concentration Range	Notes
In Vitro (Cell Culture)	1 nM - 10 μ M	For receptor binding assays, concentrations in the low nanomolar range are often sufficient. For functional assays measuring downstream signaling, a wider range may need to be tested.
In Vivo (Animal Studies)	0.1 - 10 mg/kg	The route of administration (e.g., intraperitoneal, subcutaneous) and the animal model will influence the effective dose.

Stability and Storage

Proper storage is crucial to maintain the activity of **(+)-Butaclamol hydrochloride** stock solutions.

Form	Storage Temperature	Stability
Solid Powder	Room Temperature or 4°C (desiccated)	Stable for extended periods when stored correctly.
DMSO Stock Solution	-20°C	Generally stable for up to one month.
-80°C	Recommended for long-term storage (>1 month).	
Aqueous/Ethanollic Solutions	-20°C	Should be freshly prepared for best results. Avoid long-term storage.

Important Considerations:

- Avoid repeated freeze-thaw cycles of stock solutions.
- Before use, allow frozen aliquots to thaw completely at room temperature and vortex briefly to ensure homogeneity.
- Protect solutions from light, especially during long-term storage.

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